Euchrestaflavanone A: A Technical Guide to Its Natural Sources, Isolation, and Biological Activity

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Compound of Interest

Compound Name:	*Euchrestaflavanone A*
CAS No.:	*80510-05-0*
Cat. No.:	*B3029856*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Euchrestaflavanone A is a prenylated flavonoid that has garnered significant interest within the scientific community due to its diverse pharmacological activities. This technical guide provides an in-depth overview of the natural sources of **Euchrestaflavanone A**, methodologies for its extraction and isolation, and a detailed examination of its role in cell signaling pathways. The information is tailored for professionals in research, drug discovery, and development.

Natural Sources of **Euchrestaflavanone A**

The primary natural source of **Euchrestaflavanone A** identified in the scientific literature is Cudrania tricuspidata, a perennial plant belonging to the Moraceae family.[1][2] This plant is widely distributed in East Asia and has a long history of use in traditional medicine.[1] Various parts of the plant, including the root bark, leaves, stems, and fruit, are known to contain a rich diversity of phytochemicals, with flavonoids and xanthones being major constituents.[1]

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While **Euchrestaflavanone A** has been specifically isolated from the root bark of Cudrania tricuspidata, quantitative data on its specific yield from different plant parts is not extensively available in the current body of literature.[3][4][5][6][7] However, studies have focused on the total flavonoid and phenolic content of various extracts from C. tricuspidata, providing valuable insights into the optimal extraction conditions for these classes of compounds.

Quantitative Data on Total Flavonoid and Phenolic Content in Cudrania tricuspidata

The following table summarizes findings on the total flavonoid and phenolic content in Cudrania tricuspidata leaves under different extraction conditions. This data can serve as a valuable proxy for researchers aiming to optimize the extraction of flavonoid compounds, including **Euchrestaflavanone A**.

Plant Part	Extraction Solvent	Temperature (°C)	Total Phenolic Content (mg/g)	Total Flavonoid Content (mg/g)
Leaves	Water	100	77.11	48.89
Leaves	Ethanol	78	45.64	7.73
Leaves	Hexane	68	0.343	-

Data compiled from studies on the optimization of extraction from Cudrania tricuspidata leaves.

Experimental Protocols: Extraction and Isolation

While a specific, detailed protocol for the extraction and isolation of **Euchrestaflavanone A** is not explicitly outlined in the reviewed literature, a general methodology can be inferred from studies on the isolation of flavonoids from Cudrania tricuspidata. The following is a composite protocol based on these findings.

General Workflow for Flavonoid Isolation from Cudrania tricuspidata

A generalized workflow for the isolation of flavonoids.

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Methodology Details:

- Plant Material Preparation: The root bark of Cudrania tricuspidata is collected, washed, dried, and ground into a fine powder to increase the surface area for extraction.
- Solvent Extraction: The powdered plant material is then subjected to extraction with an organic solvent. Chloroform and ethanol have been successfully used to extract flavonoids from this plant.[5] This process is typically carried out at room temperature or with gentle heating over an extended period.
- Filtration and Concentration: The resulting extract is filtered to remove solid plant debris. The solvent is then removed under reduced pressure using a rotary evaporator to yield a crude extract.
- Chromatographic Purification: The crude extract is subjected to column chromatography, typically using silica gel as the stationary phase. A gradient of solvents with increasing polarity is used to elute different fractions.
- Fraction Analysis: The collected fractions are monitored by thin-layer chromatography (TLC) to identify those containing the compound of interest.
- Final Purification: Fractions enriched with **Euchrestaflavanone A** may require further purification using techniques such as preparative high-performance liquid chromatography (HPLC) to achieve high purity.
- Structural Elucidation: The final confirmation of the isolated compound as **Euchrestaflavanone A** is performed using spectroscopic methods, including mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.[7]

Signaling Pathway: Anti-Platelet Activity

Euchrestaflavanone A has been shown to possess anti-platelet and anti-thrombotic properties.[8] Its mechanism of action involves the upregulation of the cyclic adenosine monophosphate (cAMP)-dependent signaling pathway in platelets.[8]

An increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA). PKA then phosphorylates various downstream targets, which ultimately results in the inhibition of

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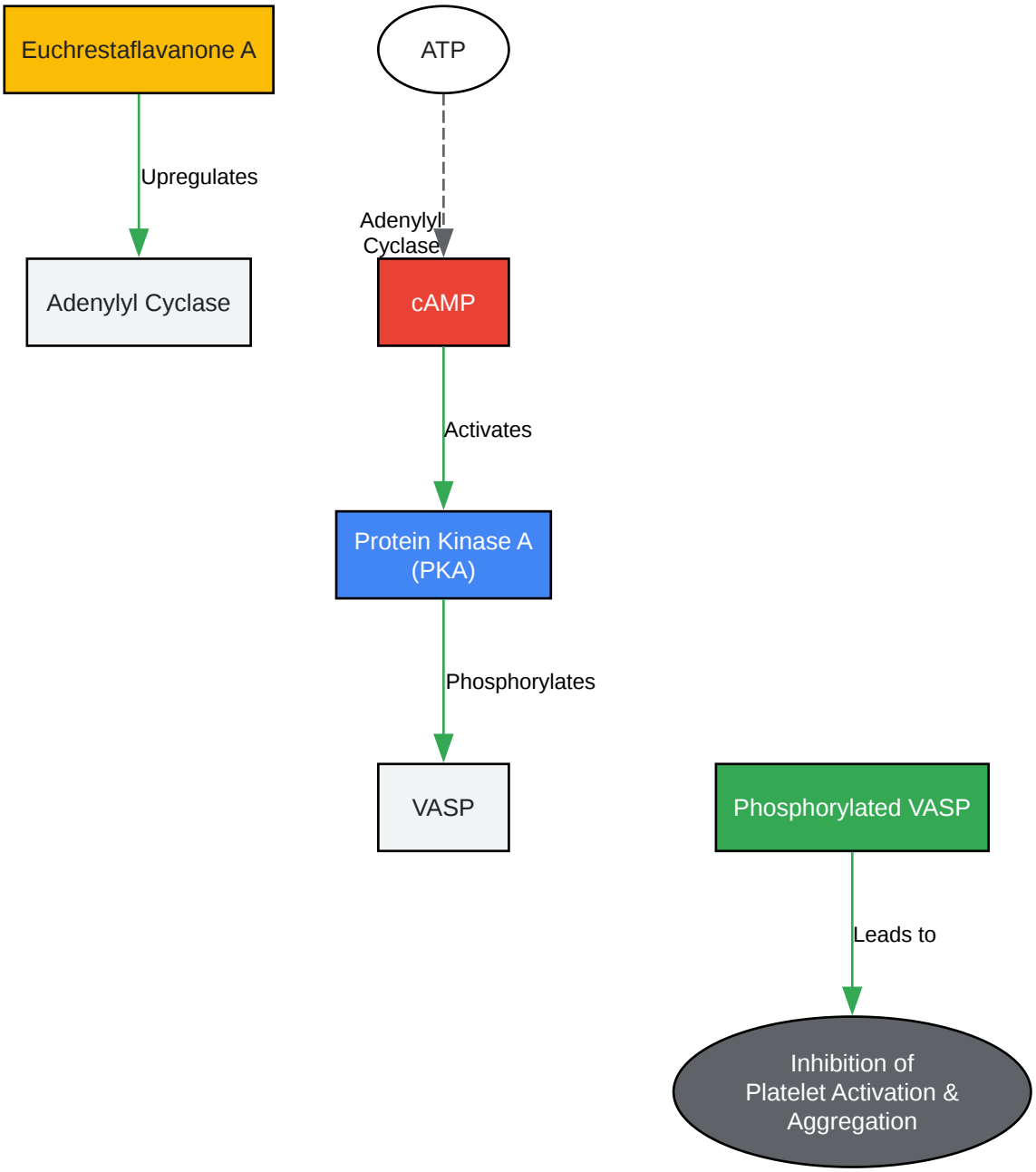
platelet activation and aggregation. One of the key substrates of PKA in this pathway is the Vasodilator-Stimulated Phosphoprotein (VASP). Phosphorylation of VASP is associated with the inhibition of platelet adhesion and aggregation.



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The cAMP-dependent signaling pathway modulated by **Euchrestaflavanone A**.

Conclusion

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Euchrestaflavanone A, primarily sourced from the root bark of Cudrania tricuspidata, exhibits significant potential in the realm of drug development, particularly due to its anti-platelet properties. While specific quantitative data on its natural abundance remains an area for further investigation, the established methodologies for flavonoid extraction and the elucidated signaling pathway provide a solid foundation for future research. This technical guide serves as a comprehensive resource for scientists and researchers dedicated to exploring the therapeutic applications of this promising natural compound.

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